

Thermophysical Properties of 2-Propyl-1-hexene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Propyl-1-hexene

CAS No.: 62187-09-1

Cat. No.: B16129893

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermophysical properties of **2-Propyl-1-hexene** (also known as 4-methyleneoctane), a nine-carbon, unsaturated hydrocarbon. Due to a scarcity of direct experimental data for this specific isomer, this document combines available calculated data with established experimental protocols for determining key thermophysical properties. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields requiring a thorough understanding of the physicochemical characteristics of alkenes.

Introduction

2-Propyl-1-hexene (C_9H_{18}) is a non-polar organic compound belonging to the alkene family.^[1]^[2] Its molecular structure, featuring a terminal double bond, influences its reactivity and physical properties.^[1]^[2] A detailed understanding of its thermophysical properties is crucial for various applications, including reaction engineering, process design, and formulation

development. This guide summarizes the known properties of **2-Propyl-1-hexene** and provides detailed methodologies for the experimental determination of key parameters.

Molecular and Chemical Properties

A summary of the fundamental molecular and chemical properties of **2-Propyl-1-hexene** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	[1][2]
Molecular Weight	126.24 g/mol	[3][4]
IUPAC Name	4-methylideneoctane	[4]
Synonyms	2-propyl-1-hexene, 2-propylhex-1-ene	[1]
CAS Number	62187-09-1	[4]
SMILES	<chem>CCCCC(=C)CCC</chem>	[3]
InChIKey	BWGGEKJMCRRHXKX-UHFFFAOYSA-N	[2][3]

Thermophysical Data

Quantitative thermophysical data for **2-Propyl-1-hexene** is limited. Table 2 presents available calculated and experimental data. It is important to note that many of the listed values are predicted using computational models and should be confirmed by experimental measurement for high-precision applications.

Property	Value	Unit	Method	Source
Boiling Point	143	°C	Experimental	[1]
Ideal Gas Heat Capacity (Cp,gas)	See Table 3	J/mol·K	Calculated (Joback Method)	[5]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	104.19	kJ/mol	Calculated (Joback Method)	[5]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-113.45	kJ/mol	Calculated (Joback Method)	[5]
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	16.48	kJ/mol	Calculated (Joback Method)	[5]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	35.04	kJ/mol	Calculated (Joback Method)	[5]
Critical Temperature (Tc)	571.36	K	Calculated (Joback Method)	[5]
Critical Pressure (Pc)	2414.74	kPa	Calculated (Joback Method)	[5]
Critical Volume (Vc)	0.521	m ³ /kmol	Calculated (Joback Method)	[5]
Melting Point (Tfus)	175.47	K	Calculated (Joback Method)	[5]

Kovats Retention

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column) 863

Experimental

[\[4\]](#)[\[6\]](#)Table 3: Calculated Ideal Gas Heat Capacity (Cp,gas) of **2-Propyl-1-hexene** at Different Temperatures

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)	Source
401.88	257.27	[5]
430.13	271.11	[5]
458.37	284.40	[5]
486.62	297.17	[5]
514.87	309.42	[5]
543.11	321.16	[5]
571.36	332.43	[5]

Experimental Protocols for Thermophysical Property Determination

Due to the lack of extensive experimental data for **2-Propyl-1-hexene**, this section outlines standard experimental procedures for determining key thermophysical properties of liquid alkenes.

Density Measurement

The density of a liquid can be accurately determined using a pycnometer.[\[7\]](#)

- Procedure:
 - Thoroughly clean and dry a pycnometer of a known volume.

- Weigh the empty pycnometer using an analytical balance.
- Fill the pycnometer with **2-Propyl-1-hexene**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant-temperature bath until it reaches thermal equilibrium.
- Carefully remove any excess liquid from the capillary opening of the stopper.
- Dry the exterior of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Viscosity Measurement

The dynamic viscosity of **2-Propyl-1-hexene** can be measured using a capillary viscometer.

- Procedure:
 - Select a calibrated capillary viscometer of the appropriate size.
 - Introduce a known volume of **2-Propyl-1-hexene** into the viscometer.
 - Place the viscometer in a constant-temperature bath and allow it to equilibrate.
 - Using a pump, draw the liquid up through the capillary to a point above the upper timing mark.
 - Release the pressure and measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer calibration constant.
 - The dynamic viscosity is then determined by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Thermal Conductivity Measurement

The transient hot-wire method is a common and accurate technique for measuring the thermal conductivity of liquids.^[8]

- Procedure:
 - A thin platinum wire is submerged in the liquid sample of **2-Propyl-1-hexene**.
 - The wire is heated by a short electrical pulse, which also serves as a resistance thermometer to measure the temperature change of the wire.
 - The rate of temperature increase of the wire is related to the thermal conductivity of the surrounding liquid.
 - By analyzing the temperature rise as a function of time, the thermal conductivity can be determined.^[8] The short measurement time helps to minimize the effects of natural convection.^[8]

Heat Capacity Measurement

Differential Scanning Calorimetry (DSC) is a widely used method for determining the heat capacity of liquids.

- Procedure:
 - A small, known mass of **2-Propyl-1-hexene** is hermetically sealed in a sample pan.
 - An empty, sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC instrument.
 - The instrument heats both pans at a controlled, linear rate.
 - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
 - This differential heat flow is directly proportional to the heat capacity of the sample.

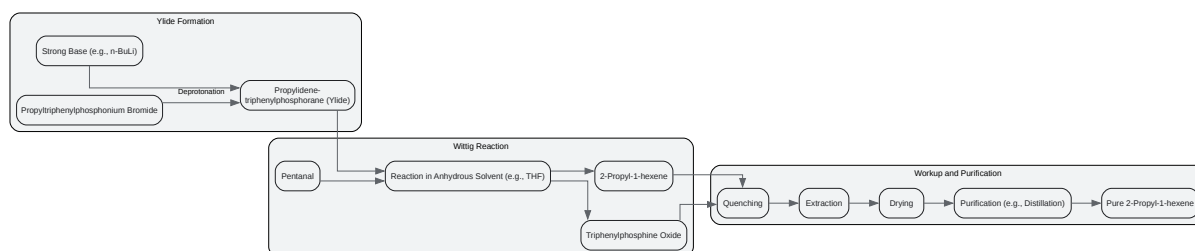
Synthesis of 2-Propyl-1-hexene

A common and effective method for the synthesis of terminal alkenes such as **2-Propyl-1-hexene** is the Wittig reaction.[1] This reaction involves the treatment of an aldehyde or ketone with a phosphorus ylide.

An alternative synthetic route involves the Grignard reaction of a ketone followed by dehydration of the resulting tertiary alcohol.

Proposed Synthesis Workflow: Wittig Reaction

The following diagram illustrates a plausible workflow for the synthesis of **2-Propyl-1-hexene** via the Wittig reaction of pentanal with propyltriphenylphosphonium bromide.

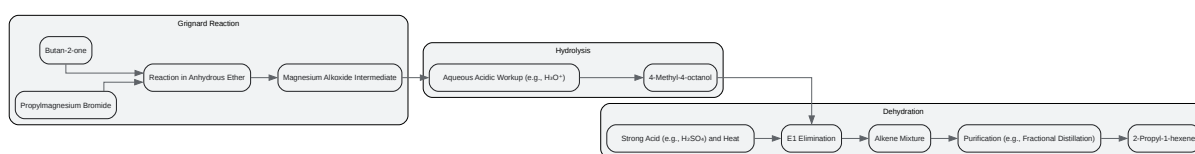


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Caption: Proposed workflow for the synthesis of **2-Propyl-1-hexene** via the Wittig reaction.

Proposed Synthesis Workflow: Grignard Reaction followed by Dehydration

This diagram outlines a potential synthesis route starting from butan-2-one and propylmagnesium bromide.



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Caption: Proposed workflow for synthesizing **2-Propyl-1-hexene** via a Grignard reaction and dehydration.

Conclusion

This technical guide has compiled the available thermophysical data for **2-Propyl-1-hexene** and outlined standard experimental protocols for the determination of key properties. While a significant portion of the quantitative data is based on computational predictions, the provided methodologies offer a clear path for obtaining precise experimental values. The inclusion of potential synthetic workflows provides a practical context for the production of this compound for research and development purposes. Further experimental investigation is warranted to fully characterize the thermophysical behavior of **2-Propyl-1-hexene**.

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